

An In-depth Technical Guide to the Synthesis of Tetramethylammonium Hydrogensulfate

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Compound of Interest

Compound Name: *Tetramethylammonium
hydrogensulfate*

Cat. No.: *B1630505*

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This technical guide provides a comprehensive overview of the synthesis of **tetramethylammonium hydrogensulfate**, a quaternary ammonium salt with applications in organic synthesis and as a phase-transfer catalyst. The primary synthesis route involves a straightforward acid-base neutralization reaction between tetramethylammonium hydroxide and sulfuric acid. This document outlines the chemical properties, a detailed experimental protocol, and a visual representation of the synthesis workflow.

Quantitative Data Summary

The following table summarizes the key quantitative data for the reactants and the product involved in the synthesis of **tetramethylammonium hydrogensulfate**.

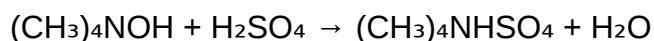
Compound	Molecular Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Purity
Tetramethylammonium Hydroxide (TMAH)	(CH ₃) ₄ NOH	91.15	Colorless to pale yellow liquid (as aqueous solution)	~ -25 °C (25% solution)	Commercially available in various concentrations (e.g., 25% in water)
Sulfuric Acid	H ₂ SO ₄	98.08	Colorless, odorless, oily liquid	10 °C	Typically ≥95%
Tetramethylammonium Hydrogensulfate	(CH ₃) ₄ NHSO ₄	171.22	White to off-white crystalline powder ^[1]	290 - 297 °C ^[1]	≥98% ^[2]

Experimental Protocol: Synthesis via Acid-Base Neutralization

This protocol is based on the well-established acid-base reaction between a quaternary ammonium hydroxide and a strong acid, analogous to methods described for similar compounds.^[3]

Objective: To synthesize **tetramethylammonium hydrogensulfate** from tetramethylammonium hydroxide and sulfuric acid.

Reaction Scheme:



Materials:

- Tetramethylammonium hydroxide (TMAH) solution (e.g., 25% w/w in water)
- Concentrated sulfuric acid (H₂SO₄, ≥95%)

- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Burette or dropping funnel
- pH indicator paper or a pH meter
- Rotary evaporator
- Crystallizing dish
- Vacuum oven

Procedure:

- Preparation of Reactants:
 - Accurately measure a specific volume of tetramethylammonium hydroxide solution (e.g., 100 mL of a 25% w/w solution) and place it in a beaker or flask equipped with a magnetic stir bar.
 - Place the reaction vessel in an ice bath to control the temperature during the addition of the acid, as the neutralization reaction is exothermic.
 - Calculate the molar amount of TMAH in the solution.
 - Based on the 1:1 stoichiometry of the reaction, calculate the required molar equivalent of sulfuric acid. Prepare a dilute solution of sulfuric acid by slowly adding the calculated amount of concentrated sulfuric acid to a volume of deionized water. **Safety Note:** Always add acid to water, never the other way around, to dissipate the heat generated.
- Neutralization:
 - Begin stirring the TMAH solution in the ice bath.

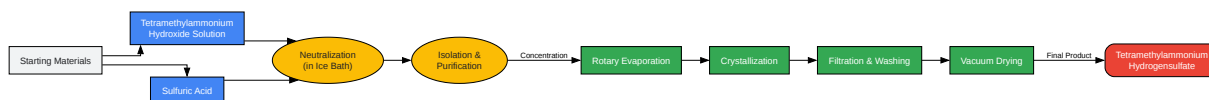
- Slowly add the diluted sulfuric acid solution dropwise from a burette or dropping funnel to the TMAH solution.
- Monitor the pH of the reaction mixture periodically using pH paper or a pH meter. The target pH should be neutral (pH ~7). Be cautious not to over-acidify the solution.
- Isolation and Purification:
 - Once the neutralization is complete, remove the reaction vessel from the ice bath.
 - The resulting solution is an aqueous solution of **tetramethylammonium hydrogensulfate**.
 - Concentrate the solution by removing the water using a rotary evaporator.
 - Transfer the concentrated solution to a crystallizing dish and allow it to cool to induce crystallization. If necessary, further cooling in a refrigerator can promote crystal formation.
 - Collect the white crystals of **tetramethylammonium hydrogensulfate** by filtration.
 - Wash the crystals with a small amount of cold deionized water to remove any remaining impurities.
 - Dry the purified crystals in a vacuum oven at a moderate temperature (e.g., 60-70 °C) until a constant weight is achieved.

Expected Yield:

The reaction is a straightforward acid-base neutralization, and the yield is expected to be high (quantitative), typically over 90%, assuming careful execution of the procedure to minimize loss during transfers and purification.

Visualization of the Synthesis Workflow

The following diagram illustrates the logical steps involved in the synthesis of **tetramethylammonium hydrogensulfate**.



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Caption: Synthesis workflow for **tetramethylammonium hydrogensulfate**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. store.researchscientific.co.uk [store.researchscientific.co.uk]
- 3. US3816533A - Crystalline hydrogensulfates of quaternary ammonium compounds and their use - Google Patents [patents.google.com]
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